

Essential Safety and Logistics for Handling Methyl Homovanillate

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Compound of Interest

Compound Name: Methyl homovanillate

Cat. No.: B103193

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Methyl homovanillate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Physical and Chemical Properties

A summary of the key quantitative data for **Methyl homovanillate** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C9H10O4	[1]
Molecular Weight	182.18 g/mol	[1]
Appearance	Light yellow solid	[1][2]
Melting Point	64 - 67 °C (147.2 - 152.6 °F)	[1][2][3]
Boiling Point	285 - 287 °C (545 - 548.6 °F)	[1][2]
Solubility	No data available	[1][3]

Operational Plan for Handling Methyl Homovanillate

This step-by-step guide outlines the necessary precautions and procedures for the safe handling of **Methyl homovanillate** in a laboratory setting.

1. Pre-Handling Preparations:

- Engineering Controls: Work in a well-ventilated area.[\[3\]](#)[\[4\]](#) An eyewash station and safety shower should be readily accessible in the immediate vicinity of potential exposure.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE is donned correctly.
 - Hand Protection: Wear protective gloves.[\[3\]](#)[\[4\]](#)
 - Eye and Face Protection: Use chemical safety goggles or glasses. A face shield is also recommended.[\[4\]](#)
 - Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[\[3\]](#)[\[4\]](#)
 - Respiratory Protection: In case of inadequate ventilation or dust formation, wear respiratory protection.[\[3\]](#)[\[4\]](#)

2. Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)
- Prevent contact with skin and eyes.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Ensure containers are kept tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)

3. Post-Handling and Storage:

- Store in a locked-up, well-ventilated place with the container tightly closed.[\[3\]](#)
- Take off contaminated clothing and wash it before reuse.[\[3\]](#)

Emergency and First Aid Measures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek medical advice.[3][4]
Skin Contact	Wash the affected area with plenty of soap and water.[3][4] Remove contaminated clothing.[3] Seek medical attention if irritation occurs.[4]
Eye Contact	Immediately flush the eyes with water for at least 15 minutes.[2][4] Remove contact lenses if present and easy to do.[4] Continue rinsing and seek medical attention.[4]
Ingestion	Do NOT induce vomiting.[3][4] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[3][4] Seek medical attention.[3][4]

Disposal Plan

Dispose of **Methyl homovanillate** and its container in accordance with local, regional, and national regulations.[3] Do not allow the product to enter drains.

Experimental Workflow: Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Methyl homovanillate**.

Safe handling and disposal workflow.

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